

# Essential Safety and Logistical Information for Handling Tibolone

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## Compound of Interest

Compound Name: **Tibolone**

Cat. No.: **B1683150**

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides comprehensive, step-by-step guidance on the personal protective equipment (PPE), operational plans, and disposal procedures for **Tibolone**, a synthetic steroid. Adherence to these guidelines is crucial to mitigate risks and ensure a safe laboratory environment.

## Hazard Identification and Classification

**Tibolone** is classified with the following hazards:

- Carcinogenicity: Category 2 - Suspected of causing cancer.[1][2][3]
- Reproductive Toxicity: Category 1B - May damage fertility. Suspected of damaging the unborn child.[1][3]
- Specific Target Organ Toxicity (Repeated Exposure): Category 1 - Causes damage to the bone and endocrine system through prolonged or repeated exposure.[1][3]
- Combustible Dust: May form combustible dust concentrations in air if small particles are generated during handling.[1]

## Personal Protective Equipment (PPE)

The following table summarizes the required PPE for handling **Tibolone**, based on the potential routes of exposure.

| Exposure Route        | Required PPE   | Additional Recommendations   |
|-----------------------|--|--|
| Dermal (Skin) Contact | Impervious protective clothing (e.g., gloves, aprons, boots)   | Select appropriate protective clothing based on chemical resistance data. Change gloves often. Wash hands before breaks and at the end of the workday.[1][3] |
| Ocular (Eye) Contact  | Safety goggles or eye protection. Face protection is also recommended.   | If exposure is likely, provide eye flushing systems and safety showers near the workstation.[1][4][5]  |
| Inhalation            | Respiratory protection (if adequate local exhaust ventilation is not available or exposure assessment indicates risk). | Use a particulates-type filter.[3] [4] In case of fire, wear a self-contained breathing apparatus. [1][3][6]   |

## Operational Handling and Storage Plan

Proper handling and storage are critical to minimize exposure and maintain the integrity of the compound.

### Engineering Controls:

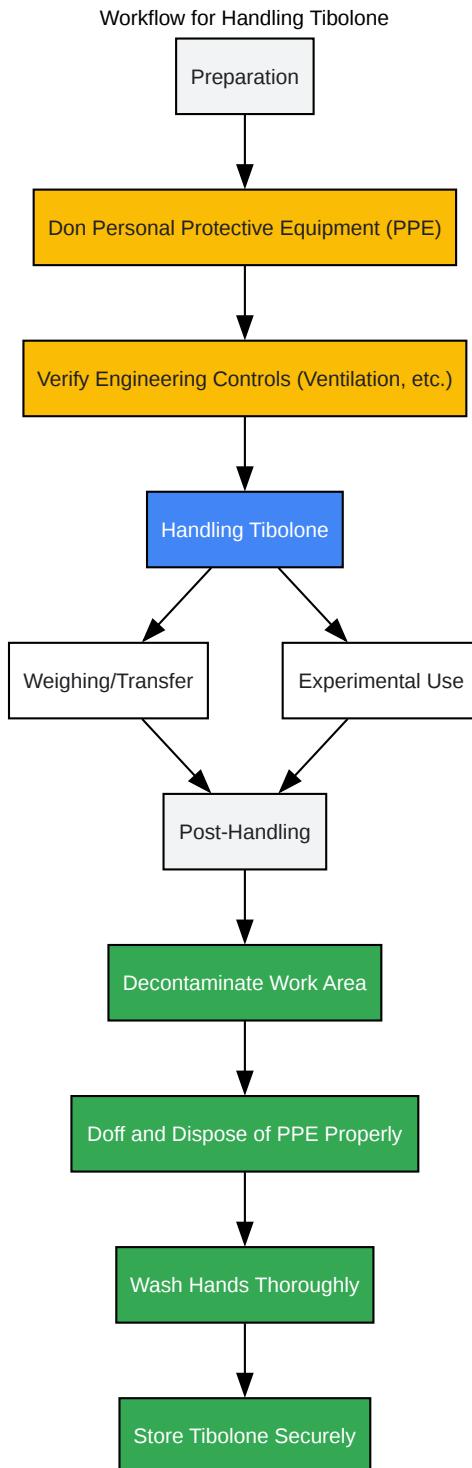
- Work in a well-ventilated area. Use local exhaust ventilation if general ventilation is insufficient.[1][4]
- Employ dust-handling systems (e.g., exhaust ducts, dust collectors) designed to prevent dust from escaping into the work area.[1][4]
- Minimize dust generation and accumulation.[1][5]
- Take precautionary measures against static discharges, as **Tibolone** dust can form explosive mixtures with air.[1][5][7]

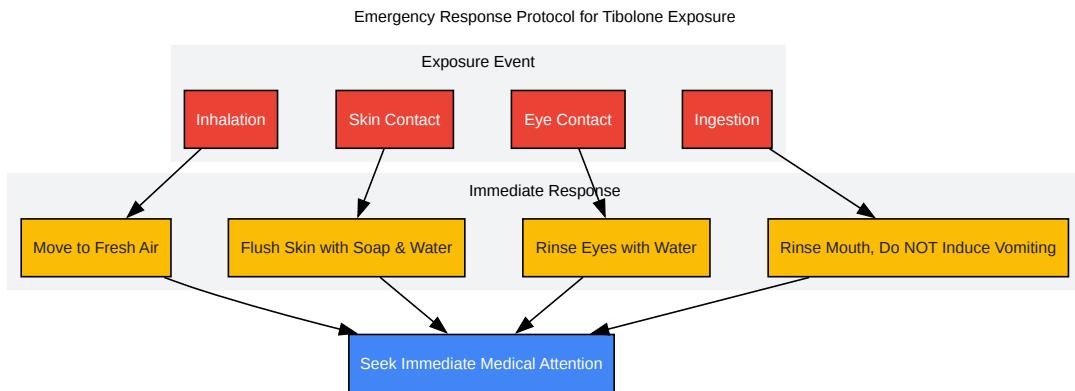
**Safe Handling Practices:**

- Obtain and read all safety instructions before use.[2][3]
- Do not handle until all safety precautions have been read and understood.[1][3]
- Avoid breathing dust.[1][2][3]
- Avoid contact with skin and eyes.[1][8]
- Do not eat, drink, or smoke when using this product.[1][3]
- Wash skin thoroughly after handling.[1][3]

**Storage:**

- Keep the container tightly closed when not in use.[1][5]
- Store in a locked-up area.[1][2][3]
- Store in accordance with national regulations.[1][3]





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